

Cholesteryl (pyren-1-yl)hexanoate CAS number and molecular weight.

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Compound of Interest

Compound Name: Cholesteryl (pyren-1-yl)hexanoate

Cat. No.: B12059492

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An In-depth Technical Guide to Cholesteryl (pyren-1-yl)hexanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physical and chemical properties of **Cholesteryl (pyren-1-yl)hexanoate**, a fluorescent cholesterol ester. The guide is intended to support researchers and professionals in the fields of biochemistry, cell biology, and drug development who are utilizing this molecule in their experimental workflows.

Core Compound Information

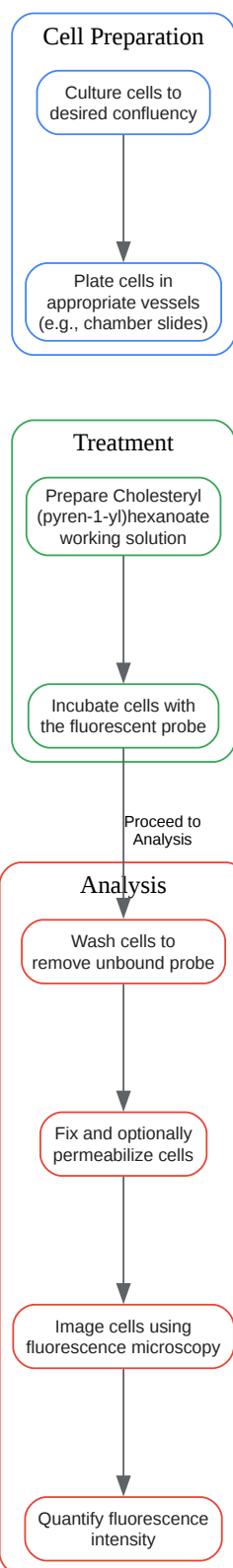
Cholesteryl (pyren-1-yl)hexanoate is a vital tool in lipid research, primarily due to the fluorescent pyrene moiety attached to the cholesterol backbone. This fluorescence allows for sensitive detection and tracking of the molecule within various biological systems.

Property	Value
CAS Number	96886-70-3[1]
Molecular Formula	C49H64O2[1]
Molecular Weight	685.03 g/mol [1]
Alternate Names	3 β -Hydroxy-5-cholestene 3-(6-[1-pyrene])hexanoate, 5-Cholesten-3 β -ol 3-(6-[1-pyrene])hexanoate[1]

Experimental Protocols

While specific, detailed experimental protocols for **Cholesteryl (pyren-1-yl)hexanoate** are not readily available in the public domain, its structural similarity to other fluorescent lipid probes allows for the adaptation of established methodologies. Researchers can refer to protocols for similar compounds, such as NBD-cholesterol or other pyrene-labeled lipids, as a starting point for their experiments. Key experimental applications would likely involve fluorescence microscopy, spectrofluorometry, and flow cytometry to study lipid uptake, transport, and localization within cells and tissues.

A generalized workflow for a cellular uptake assay using a fluorescent cholesterol analog is outlined below.



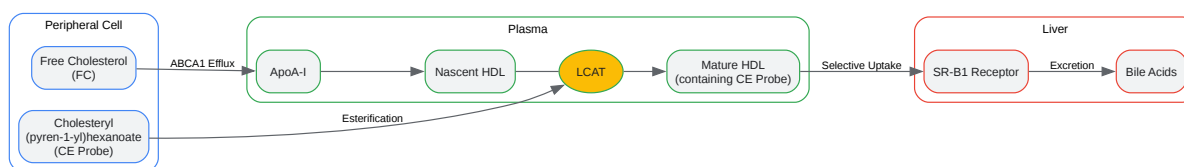
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A generalized workflow for a cellular uptake assay using a fluorescent cholesterol analog.

Signaling Pathways

Cholesteryl esters are key players in lipid metabolism and transport. While **Cholesteryl (pyren-1-yl)hexanoate** is a synthetic probe, it is expected to mimic the behavior of endogenous cholesteryl esters. These esters are central to the reverse cholesterol transport pathway, a critical process for maintaining cholesterol homeostasis and preventing atherosclerosis.

The diagram below illustrates a simplified model of the reverse cholesterol transport pathway, indicating where a fluorescent analog like **Cholesteryl (pyren-1-yl)hexanoate** could be utilized to trace the movement of cholesterol.



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Simplified diagram of the reverse cholesterol transport pathway.

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References

- 1. scbt.com [scbt.com]
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